

# Application Notes and Protocols for Alkali-Activated Materials Derived from Silicomanganese Slag

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## Compound of Interest

Compound Name: *Silicomanganese*

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These application notes provide a comprehensive overview of the synthesis, characterization, and potential applications of alkali-activated materials (AAMs) utilizing **silicomanganese** (SiMn) slag as a primary precursor. The information is intended to guide researchers in exploring this sustainable alternative to traditional cementitious materials.

## Introduction to Alkali-Activated Silicomanganese Slag

Alkali-activated materials are produced through a chemical reaction between an aluminosilicate source (precursor) and an alkaline activator.[1] **Silicomanganese** slag, a by-product of ferroalloy production, is a promising precursor due to its chemical composition, which is rich in silica and calcium oxide.[2] The utilization of SiMn slag in AAMs offers a sustainable solution for waste valorization, reducing the environmental footprint associated with both slag disposal and ordinary Portland cement (OPC) production.[3][4] AAMs based on SiMn slag can exhibit high compressive strength, good durability, and resistance to chemical attack, making them suitable for various construction applications.[3][5][6]

The alkali activation of SiMn slag, which has a CaO/SiO<sub>2</sub> ratio close to 1, results in the formation of a hardened binder composed mainly of calcium-aluminate-silicate-hydrate (C-A-S-H) gels.[7][8] The properties of the final material can be tailored by adjusting the composition of

the precursor blend (e.g., by adding ground granulated blast furnace slag - GBFS or fly ash), the type and concentration of the alkaline activator, and the curing conditions.[3][9]

## Experimental Protocols

### Materials and Precursor Preparation

- **Silicomanganese (SiMn) Slag:** Procured from a ferroalloy plant. The slag should be ground to a fine powder. For instance, it can be milled to a particle size where no more than 3% is retained on an 80  $\mu\text{m}$  sieve.[3] The main mineral components are typically calcium silicate, cobalt chromite, quartz, calcite, and wollastonite.[3]
- **Co-precursor (Optional):** Ground Granulated Blast Furnace Slag (GBFS) or fly ash can be used to partially replace SiMn slag to enhance properties. GBFS is typically amorphous and has high pozzolanic activity.[3]
- **Alkaline Activators:**
  - **Sodium Hydroxide (NaOH):** Laboratory grade, typically used in concentrations ranging from 8 M to 16 M.[9][10][11]
  - **Sodium Silicate ( $\text{Na}_2\text{SiO}_3$ ) solution (water glass):** The ratio of  $\text{Na}_2\text{SiO}_3$  to NaOH is a critical parameter, often varied between 0 and 3.5.[9][11][12]
- **Aggregates:** Standard sand for mortar preparations.

### Synthesis of Alkali-Activated Mortar/Concrete

- **Activator Solution Preparation:**
  - Prepare the desired concentration of NaOH solution in water. Caution: This process is exothermic and should be done with care, allowing the solution to cool to room temperature before use.
  - If using a combined activator, mix the sodium silicate solution with the cooled NaOH solution at the desired ratio (e.g.,  $\text{Na}_2\text{SiO}_3/\text{NaOH}$  ratio of 2.5).[11]
- **Mixing:**

- Dry mix the SiMn slag powder (and any co-precursor like GBFS) and sand in a mechanical mixer for 3-5 minutes to ensure homogeneity.
- Gradually add the prepared alkaline activator solution to the dry mix and continue mixing for another 3-5 minutes until a uniform paste is formed.[7]
- Casting and Curing:
  - Pour the fresh mortar/concrete into molds of the desired dimensions (e.g., 50x50x50 mm cubes for compressive strength testing).
  - Compact the molds using a vibrating table to remove entrapped air.
  - Cure the specimens under controlled conditions. Common curing regimes include:
    - Ambient Curing:  $20 \pm 2$  °C and >50% relative humidity.[3]
    - Heat Curing: Curing at elevated temperatures (e.g., 60 °C) can accelerate strength development.[11]

## Characterization Techniques

- Mechanical Properties:
  - Compressive and Flexural Strength: Determined at various curing ages (e.g., 3, 7, 28, and 56 days) according to standards like GB/T 17671–1999.[13]
- Physical Properties:
  - Flowability: Measured using a flow table test as per standards like GB/T2419-2016.[3]
  - Setting Time: Initial and final setting times determined using a Vicat apparatus.[3]
- Microstructural Analysis:
  - X-Ray Diffraction (XRD): To identify the mineralogical phases in the raw materials and the reaction products in the hardened paste.[7]

- Scanning Electron Microscopy (SEM): To observe the microstructure of the hardened paste.[\[7\]](#)
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups present in the reaction products.[\[7\]](#)
- Durability Assessment:
  - Freeze-Thaw Resistance: Specimens are subjected to repeated freeze-thaw cycles, and the loss in compressive strength and mass is measured.[\[2\]](#)[\[3\]](#)
  - Chemical Resistance: Immersion of specimens in acidic or sulfate solutions to evaluate their resistance to chemical attack.[\[11\]](#)
- Leaching Analysis:
  - Toxicity Characteristic Leaching Procedure (TCLP): To assess the environmental impact by measuring the leaching of heavy metals from the hardened material.[\[10\]](#)[\[14\]](#)

## Data Presentation

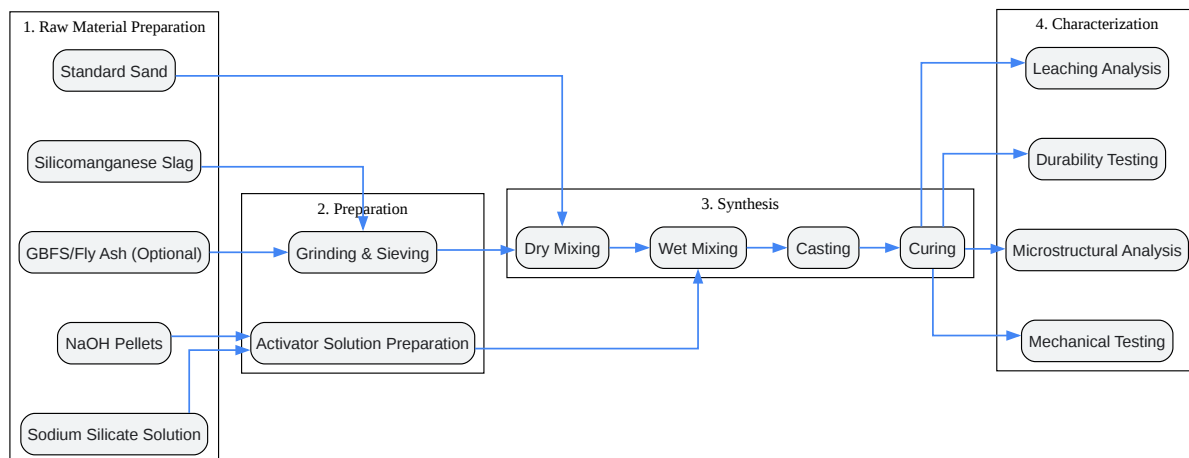
### Mechanical Properties of Alkali-Activated SiMn Slag Concrete (AASSC)

SiMn Slag Substitution (%)	Steel Fiber (%)	Modulus (Ms)	Curing Age (days)	Compressive Strength (MPa)	Flexural Strength (MPa)	Reference
10	0	-	28	81.4	-	[3]
10	3	-	56	>132	-	[3]
20	0	-	28	63.5	-	[3]
30	0	-	28	60.8	-	[3]
60	2	-	28	83.4	10.1	[3]
100	2	-	28	44.7	4.1	[3]
-	-	1.0	28	71.4	-	[3]
-	-	1.5	28	73.8	-	[3]
-	-	2.0	28	79.4	-	[3]
-	-	-	28	68.58	-	[7]

## Durability of AASSC with 2% Steel Fibers

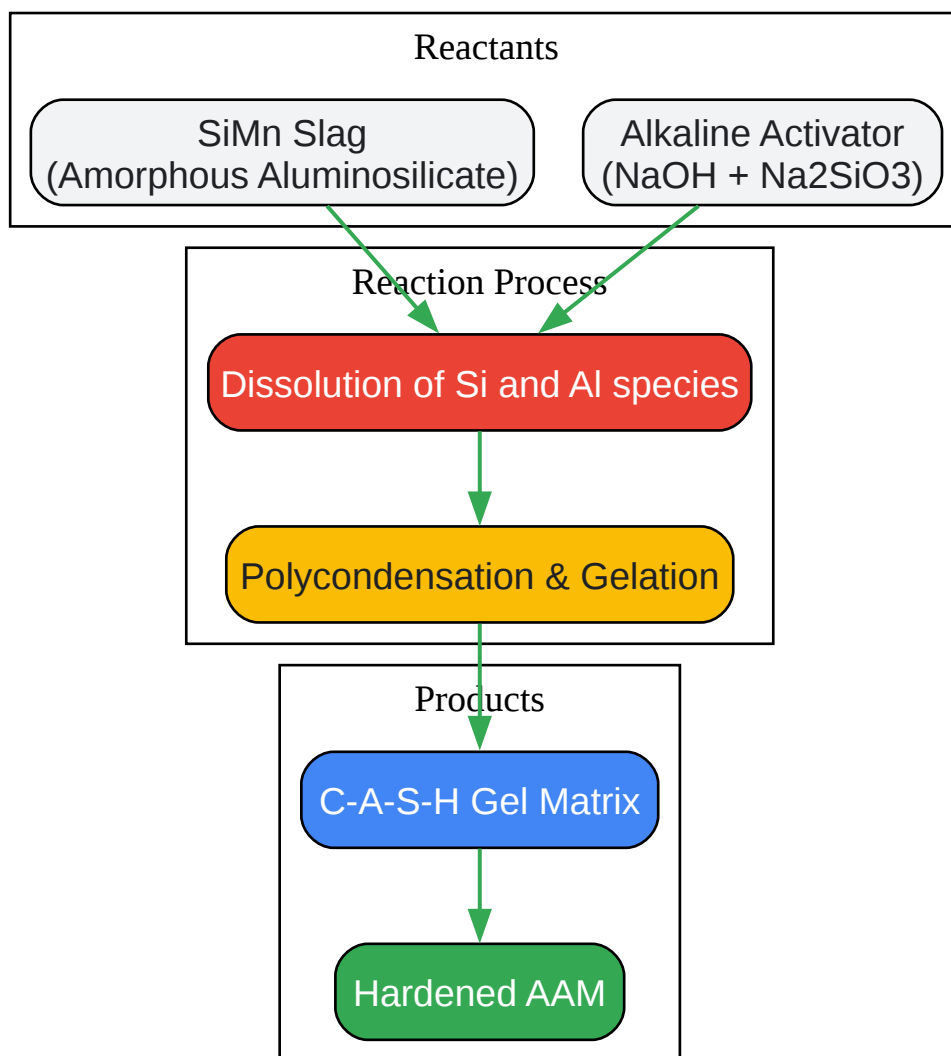
SiMn Slag Substitution (%)	Freeze-Thaw Cycles	Compressive Strength Retention (%)	Reference
10	300	84	[2][3]
60	300	74	[2][3]
100	300	51	[2][3]

## Visualizations



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Caption: Experimental workflow for the synthesis and characterization of AAMs from SiMn slag.



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Caption: Simplified mechanism of alkali activation of **silicomanganese** slag.

## Applications

Alkali-activated materials derived from **silicomanganese** slag have significant potential in the construction industry as a sustainable alternative to ordinary Portland cement. Specific applications include:

- Ready-mix and Precast Concrete: The high early strength development makes it suitable for precast concrete applications.[5]

- High-Performance Concrete: With the addition of steel fibers, AASSC can achieve very high compressive strengths, exceeding 132 MPa.[3]
- Construction in Aggressive Environments: AAMs generally exhibit good resistance to chemical attack, making them suitable for structures exposed to aggressive environments.[5][6]
- Waste Immobilization: The dense matrix of AAMs can effectively immobilize heavy metals, and studies show that cementitious materials made from SiMn slag can significantly prevent the leaching of heavy metals like Mn, Cr, Ni, and As.[14] This makes them a candidate for the stabilization and solidification of hazardous wastes.

## Conclusion

The utilization of **silicomanganese** slag as a precursor for alkali-activated materials presents a viable pathway for sustainable construction. The resulting materials demonstrate excellent mechanical properties and durability. Further research can focus on optimizing mix designs, long-term performance evaluation, and scaling up production for commercial applications. The protocols and data presented herein provide a solid foundation for researchers to advance the development and application of these eco-friendly materials.

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